

Personal protective equipment for handling Ethyl 3-pyridylacetate

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Compound of Interest

Compound Name: *Ethyl 3-pyridylacetate*

Cat. No.: *B052950*

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Essential Safety and Handling Guide for Ethyl 3-pyridylacetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **Ethyl 3-pyridylacetate** (CAS RN: 39931-77-6). Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 3-pyridylacetate is classified with the following hazards:

- Causes skin irritation (H315)[[1](#)]
- Causes serious eye irritation (H319)[[1](#)]
- May cause respiratory irritation (H335)[[1](#)]

The signal word for this chemical is Warning, and the corresponding GHS pictogram is an exclamation mark (GHS07).

Minimum Required Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles	Protects against splashes that can cause serious eye irritation.
Hand Protection	Chemically compatible gloves (e.g., Nitrile rubber)	Prevents skin contact and subsequent irritation.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, use a respirator with an appropriate filter (e.g., type ABEK (EN14387)).	Minimizes the inhalation of vapors that can cause respiratory tract irritation.

Physical and Chemical Properties

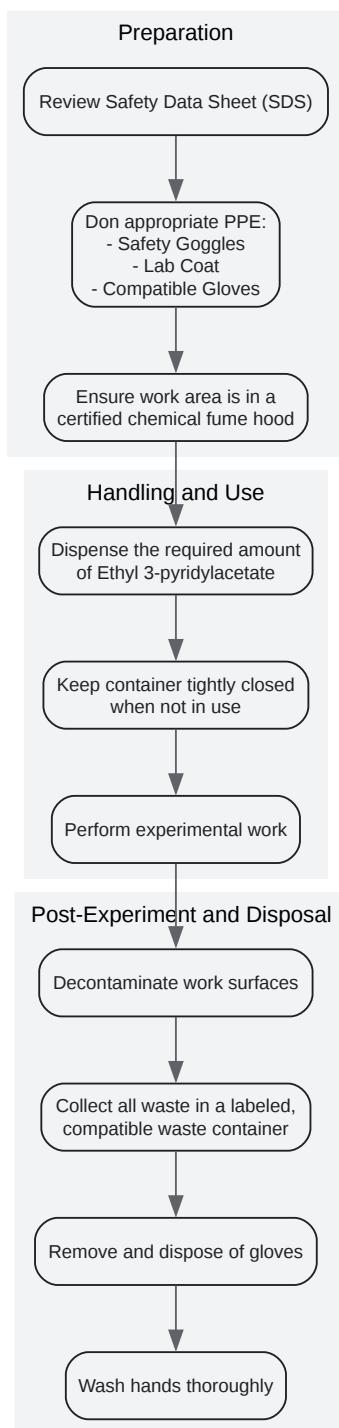
A summary of the key physical and chemical properties of **Ethyl 3-pyridylacetate** is provided below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₂	[1] [2]
Molecular Weight	165.19 g/mol	[1]
Appearance	Colorless to yellow clear liquid	
Density	1.086 g/mL at 25 °C	[3]
Boiling Point	80 °C at 0.4 mmHg	[3]
Flash Point	110 °C (230 °F) - closed cup	
CAS Number	39931-77-6	[1] [2]

Standard Operating Procedure for Laboratory Use

The following workflow outlines the standard procedure for the safe handling of **Ethyl 3-pyridylacetate** in a laboratory setting.

Standard Operating Procedure for Ethyl 3-pyridylacetate



Ethyl 3-pyridylacetate Spill Response



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References

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